

Application Note: Analysis of Dimethylsildenafil by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Dimethylsildenafil*

Cat. No.: *B1532141*

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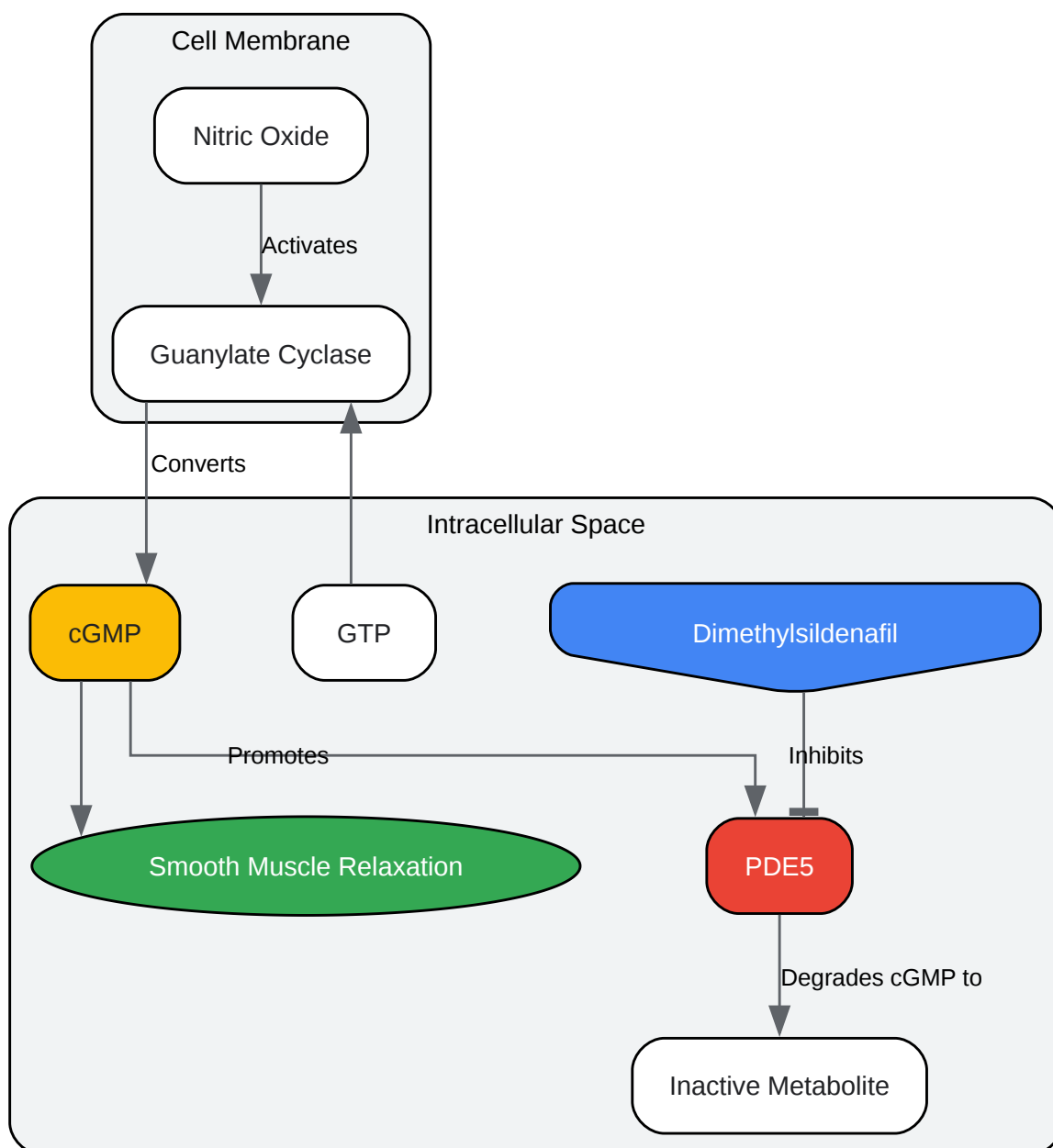
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethylsildenafil is an analogue of sildenafil, the active pharmaceutical ingredient in Viagra®. As with other sildenafil analogues, **dimethylsildenafil** is a phosphodiesterase type 5 (PDE5) inhibitor. These compounds are sometimes illicitly included in dietary supplements and herbal products marketed for erectile dysfunction. Consequently, robust and reliable analytical methods are required for the detection and quantification of **dimethylsildenafil** in various matrices. This application note details a gas chromatography-mass spectrometry (GC-MS) method for the analysis of **dimethylsildenafil**, providing a comprehensive protocol for sample preparation and instrumental analysis.

Signaling Pathway of Sildenafil and its Analogues

Sildenafil and its analogues, including **dimethylsildenafil**, exert their physiological effects by inhibiting the PDE5 enzyme. This enzyme is responsible for the degradation of cyclic guanosine monophosphate (cGMP). By inhibiting PDE5, **dimethylsildenafil** leads to an accumulation of cGMP, which in turn promotes smooth muscle relaxation and vasodilation.



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Mechanism of PDE5 Inhibition by **Dimethylsildenafil**.

Quantitative Data Summary

The following tables summarize the quantitative data for the analysis of **dimethylsildenafil** and related compounds using GC-MS.

Table 1: Method Validation Parameters for **Dimethylsildenafil** Analysis by GC-MS/MS.[\[1\]](#)

Parameter	Electron Ionization (EI)	Chemical Ionization (CI)
Limit of Detection (LOD)	0.03 - 1.50 µg/g	0.03 - 1.50 µg/g
Lower Limit of Quantitation (LLOQ)	0.10 - 5.00 µg/g	0.10 - 5.00 µg/g
Mean Recovery	61.9 - 91.1%	83.4 - 108.8%
Precision (RSD)	< 15%	< 15%

Table 2: Performance Data for a Validated GC-MS Method for Sildenafil and its N-Desmethyl Metabolite.

Parameter	Sildenafil	N-Desmethyl-sildenafil
Linearity (R ²)	0.992	0.990
Limit of Detection (LOD)	1.50 ng/mL	5.00 ng/mL
Limit of Quantitation (LOQ)	5.00 ng/mL	15.0 ng/mL
Absolute Recovery	83.1 - 93.2%	83.1 - 93.2%
Within-Batch Accuracy	< 11.8%	< 11.8%
Between-Batch Accuracy	< 10.2%	< 10.2%
Within-Batch Precision	< 8.1%	< 8.1%
Between-Batch Precision	< 10.8%	< 10.8%

Experimental Protocols

The following protocols provide a detailed methodology for the GC-MS analysis of **dimethylsildenafil** in dietary supplements.

Sample Preparation: Liquid-Liquid Extraction

- **Sample Homogenization:** Weigh a representative portion of the dietary supplement (e.g., the contents of one capsule or a homogenized powder of tablets) and record the weight.
- **Extraction:** Transfer the weighed sample to a centrifuge tube. Add 10 mL of 50% (v/v) methanol in water.
- **Vortexing and Sonication:** Vortex the mixture for 1 minute, followed by sonication for 10 minutes to ensure complete extraction of the analyte.
- **Centrifugation:** Centrifuge the sample at 4000 rpm for 10 minutes to pellet the solid matrix.
- **Supernatant Collection:** Carefully transfer the supernatant to a clean tube.
- **Solvent Evaporation:** Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the dried extract in 1 mL of ethyl acetate for GC-MS analysis.

GC-MS Instrumentation and Conditions

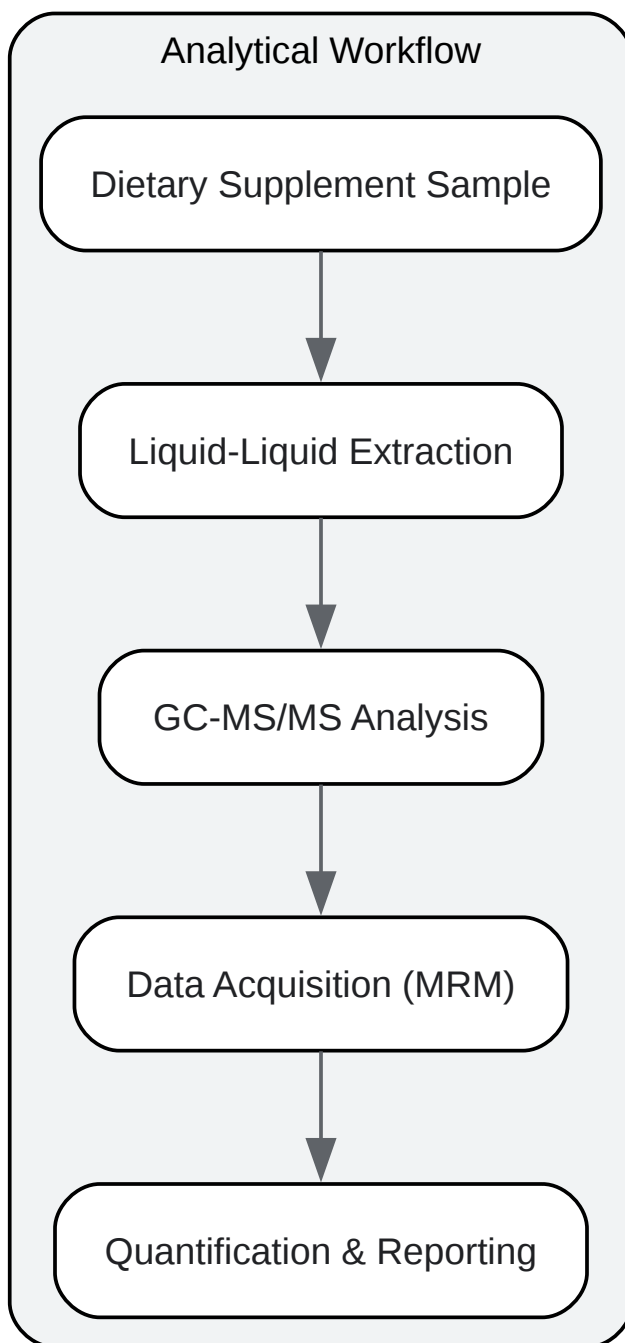
A gas chromatograph coupled with a triple quadrupole mass spectrometer (GC-MS/MS) can be used for the analysis.

- **Gas Chromatograph (GC) Parameters:**
 - **Column:** A short, non-polar capillary column (e.g., 10 m length) is suitable for rapid analysis.
 - **Injector Temperature:** 280°C
 - **Injection Volume:** 1 µL (splitless mode)
 - **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min

- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute
 - Ramp: 20°C/min to 300°C
 - Hold: 5 minutes at 300°C
- Mass Spectrometer (MS) Parameters:
 - Ionization Mode: Electron Ionization (EI) or Chemical Ionization (CI)
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for enhanced sensitivity and selectivity.
 - MRM Transitions: Specific precursor-to-product ion transitions for **dimethylsildenafil** should be optimized.

Experimental Workflow and Data Analysis

The overall workflow for the analysis of **dimethylsildenafil** involves sample preparation, GC-MS analysis, and data processing.

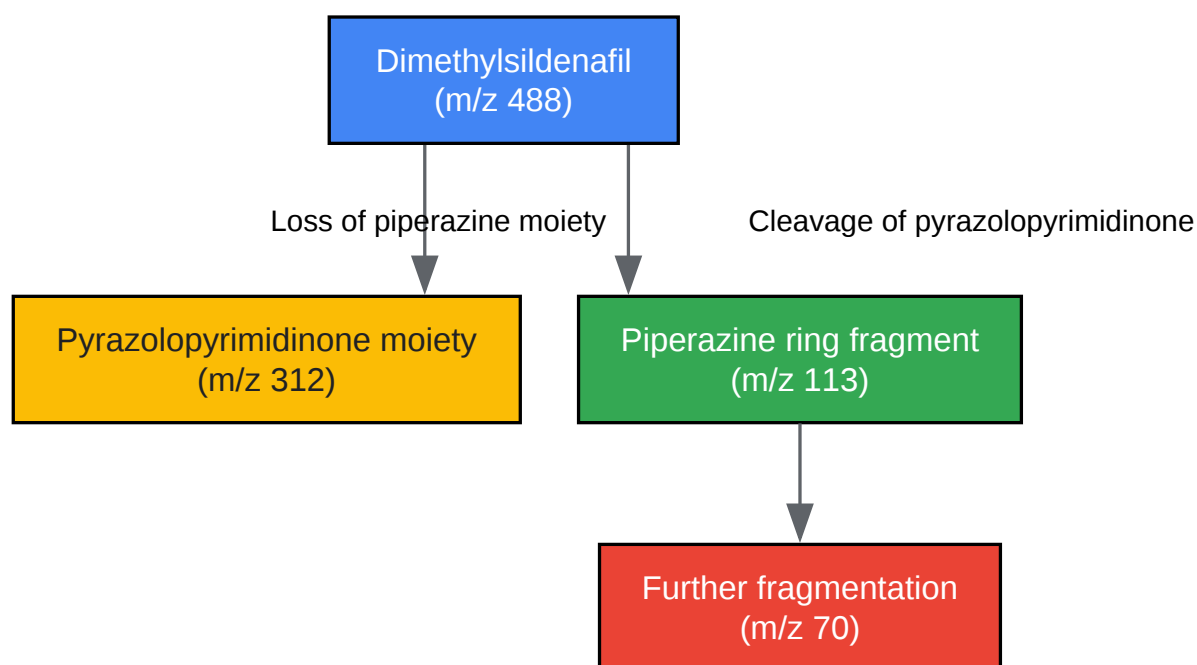


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GC-MS analysis workflow for **dimethylsildenafil**.

Proposed Mass Fragmentation Pathway of Dimethylsildenafil

The electron ionization mass spectrum of **dimethylsildenafil** exhibits a characteristic fragmentation pattern. The proposed pathway is based on the fragmentation of sildenafil and its analogues. The molecular ion of **dimethylsildenafil** is expected at m/z 488. The key fragments are observed at m/z 312, 113, and 70.



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Proposed EI fragmentation of **dimethylsildenafil**.

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References

- 1. Study of the electrospray ionization tandem mass spectrometry of sildenafil derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

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